

Application Note: Cellular Characterization & Fragment-Based Profiling of 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Part 1: Executive Summary & Technical Context

The "Privileged Scaffold" Paradigm

2-Morpholinecarboxamide hydrochloride (and its enantiomers) is rarely a standalone therapeutic agent. Instead, it serves as a privileged scaffold—a core structural motif frequently embedded within high-potency drugs targeting PI3K/mTOR pathways, P2X7 receptors, and USP30 deubiquitinases.

In modern Fragment-Based Drug Discovery (FBDD), "activity" assays for such scaffolds are not designed to measure nanomolar potency (which they lack), but to validate three critical parameters:

- **Cellular Safety:** Ensuring the core fragment is not intrinsically cytotoxic.
- **Permeability:** Verifying the morpholine ring confers blood-brain barrier (BBB) or intestinal permeability.

- **Fragment Affinity:** Detecting weak, millimolar-range interactions with targets (e.g., P2X7) to justify its inclusion in a lead series.

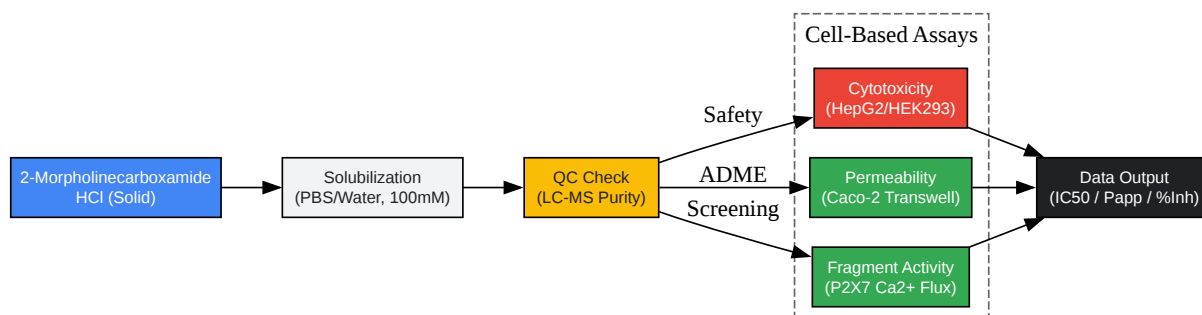
This guide provides a rigorous workflow to characterize these three attributes, treating 2-Morpholinecarboxamide HCl as a chemical probe.

Part 2: Compound Handling & Preparation

Critical Solubility Note: As a hydrochloride salt, this compound is highly hydrophilic.

- **Primary Solvent:** Sterile Water or PBS (up to 100 mM).
- **Secondary Solvent:** DMSO (if required for co-solvency with hydrophobic ligands).
- **Storage:** -20°C, desiccated. Hygroscopic nature requires rapid weighing.

DOT Diagram 1: Experimental Workflow



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Caption: Integrated workflow for characterizing scaffold properties: Solubilization, Quality Control, and parallel cell-based profiling.

Part 3: Protocol A - Cellular Safety Profiling (Cytotoxicity)

Objective: Establish the "No-Observed-Adverse-Effect Level" (NOAEL) in vitro. Morpholine rings are generally safe, but high concentrations of the hydrochloride salt can alter media pH or osmolarity, causing false positives.

Materials

- Cell Lines: HEK293 (Kidney) and HepG2 (Liver).
- Reagent: CellTiter-Glo® (Promega) or MTT.
- Control: Staurosporine (Positive Cell Death Control).

Step-by-Step Methodology

- Cell Seeding:
 - Seed HEK293 cells at 5,000 cells/well in 96-well white-walled plates.
 - Incubate for 24 hours at 37°C, 5% CO₂.
- Compound Dilution (The "Salt Correction"):
 - Prepare a 100 mM stock in PBS.
 - Crucial Step: Check pH of the highest concentration (1 mM) in culture media. If pH deviates >0.2 units from 7.4, buffer with 10mM HEPES.
 - Perform 1:3 serial dilutions (Range: 1 mM down to 1 µM).
- Treatment:
 - Remove spent media. Add 100 µL of compound-containing media.
 - Incubate for 48 hours (Acute toxicity window).
- Readout:

- Add 100 μ L CellTiter-Glo reagent. Shake for 2 mins.
- Read Luminescence (RLU) on a plate reader (e.g., EnVision).

Data Interpretation:

- Target Profile: $IC_{50} > 500 \mu M$.^[1] (If $IC_{50} < 100 \mu M$, the scaffold is considered "promiscuous" or toxic and unsuitable as a benign building block).

Part 4: Protocol B - Caco-2 Permeability Assay (ADME)

Objective: Morpholines are often added to drugs to improve oral bioavailability. This assay validates that 2-Morpholinecarboxamide HCl can cross the intestinal epithelium.

Materials

- System: Corning® Transwell® polycarbonate membrane inserts (0.4 μm pore).
- Cells: Caco-2 cells (differentiated for 21 days).
- Buffer: HBSS (pH 7.4).

Methodology

- Monolayer Integrity Check:
 - Measure Transepithelial Electrical Resistance (TEER).
 - Acceptance Criteria: $TEER > 300 \Omega \cdot cm^2$.
- Assay Setup (A-to-B Transport):
 - Apical (Donor): Add 100 μM 2-Morpholinecarboxamide HCl in HBSS.
 - Basolateral (Receiver): Add drug-free HBSS.
- Incubation:

- Incubate at 37°C for 2 hours with mild shaking (50 rpm).
- Sampling:
 - Collect 50 µL from both chambers.
- Analysis:
 - Quantify via LC-MS/MS (MRM mode).
 - Note: Morpholine is polar; use a HILIC column for retention.

Calculation:

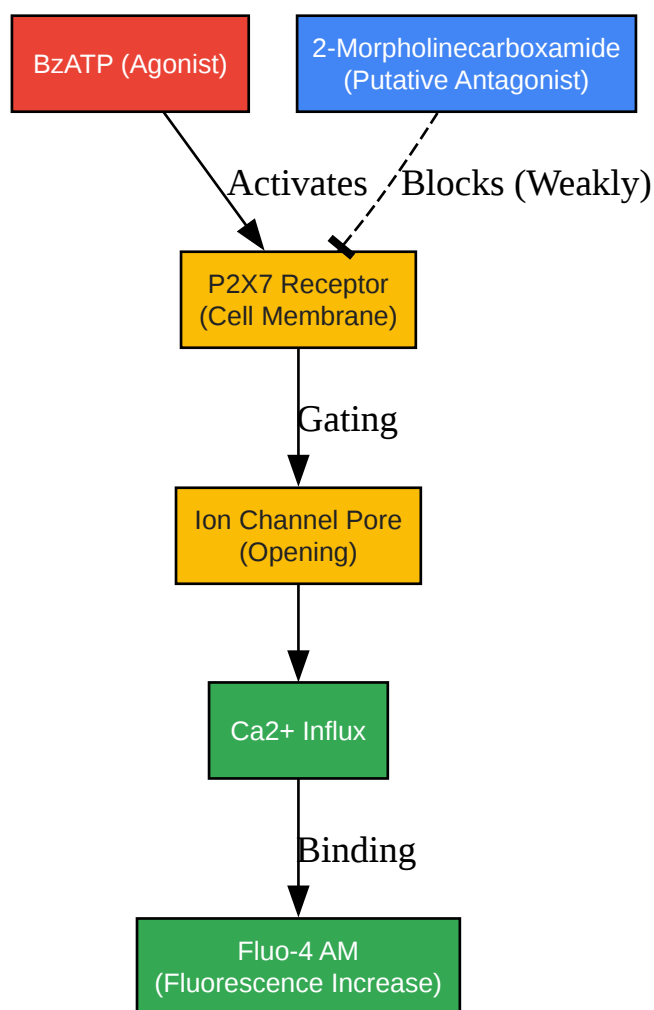
- Target Profile:

cm/s (High Permeability).

Part 5: Protocol C - Fragment Activity Screen (P2X7 Receptor Antagonism)

Objective: Literature indicates morpholine carboxamides are precursors for P2X7 antagonists (used in cancer/inflammation). This assay tests if the fragment alone possesses weak antagonistic activity, guiding structure-activity relationship (SAR) studies.

Mechanistic Diagram (P2X7 Pathway)



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Caption: Competitive antagonism model: The fragment attempts to block BzATP-induced Calcium influx.

Methodology

- Cell Line: HEK293 stably transfected with human P2X7 receptor (HEK-hP2X7).
- Dye Loading:
 - Seed cells in black 384-well plates.
 - Load with Fluo-4 AM calcium dye (2 μ M) + Pluronic F-127 for 45 mins at 37°C.
- Pre-Incubation (Antagonist Mode):

- Add 2-Morpholinecarboxamide HCl (High concentration screen: 100 μ M and 500 μ M).
- Incubate for 15 mins to allow equilibration with the receptor.
- Stimulation:
 - Inject BzATP (Specific P2X7 agonist) at EC80 concentration (typically 100 μ M).
- Kinetic Read:
 - Measure fluorescence (Ex 488nm / Em 525nm) every 1 second for 2 minutes using a FLIPR or FlexStation.

Data Analysis & Validation[2]

- Normalization: Calculate % Inhibition relative to DMSO control (0% inhibition) and a known P2X7 antagonist like A-438079 (100% inhibition).
- Hit Criteria: If the fragment at 500 μ M inhibits >30% of the signal, it is a "validated hit" for SAR expansion.

Part 6: Summary of Expected Results

Parameter	Assay Type	Expected Outcome (Ideal Scaffold)	Red Flag / Warning
Cytotoxicity	CellTiter-Glo (48h)	IC50 > 500 μ M (Non-toxic)	IC50 < 50 μ M (Intrinsic toxicity)
Permeability	Caco-2 (Transwell)	cm/s	Low recovery (< 70%)
P2X7 Activity	Calcium Flux (FLIPR)	< 20% Inhibition @ 100 μ M	Agonist activity (Ca ²⁺ spike without BzATP)
Solubility	Visual / Nephelometry	Clear solution @ 10 mM	Precipitation in media

Part 7: References

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Sources

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- 2. PubChemLite - Morpholine-2-carboxamide (C5H10N2O2) [pubchemlite.lcsb.uni.lu]
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